

Technical Guide: Hydrogen Bonding Capacity of 1-(3-Bromophenyl)ethylamine

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Compound of Interest

Compound Name: [1-(3-Bromophenyl)ethyl]
(butyl)amine
Cat. No.: B13242408

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Executive Summary

1-(3-Bromophenyl)ethylamine (CAS: 176707-77-0 for (R)-isomer, 139305-96-7 for (S)-isomer) represents a critical chiral building block in pharmaceutical synthesis. Its utility is governed not merely by its steric bulk but by its specific hydrogen bonding (H-bond) capacity, which dictates its performance as a resolving agent for chiral acids and its binding affinity in active pharmaceutical ingredients (APIs).

This guide deconstructs the molecule's supramolecular behavior, establishing that while the primary amine acts as the dominant H-bond donor/acceptor (HBD/HBA), the meta-bromo substituent modulates the electronic landscape, enhancing the acidity of the ammonium conjugate and introducing potential halogen-bonding (X-bond) vectors.

Molecular Architecture & H-Bonding Motifs

To understand the H-bonding capacity, we must dissect the molecule into its three functional interaction zones.

The Primary Amine (-NH₂)

The amine group attached to the chiral benzylic center is the primary driver of supramolecular assembly.

- Donor Capacity (HBD): The nitrogen atom possesses two polarizable N-H bonds. In neutral form, it can donate two protons.
- Acceptor Capacity (HBA): The nitrogen lone pair () acts as a strong proton acceptor.
- Electronic Modulation: The phenyl ring acts as an electron sink. The meta-bromo substituent, being electron-withdrawing (ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">), inductively stabilizes the lone pair, slightly reducing basicity compared to the unsubstituted -methylbenzylamine.

The meta-Bromo Substituent

Often overlooked as "lipophilic bulk," the bromine atom contributes to the lattice energy via:

- Type II Halogen Bonding: A region of positive electrostatic potential (the -hole) exists on the extension of the C-Br bond, capable of interacting with nucleophiles (e.g., carbonyl oxygens).
- Anisotropy: The electron density is not uniform, allowing orthogonal H-bond acceptance, albeit weak.

The -System

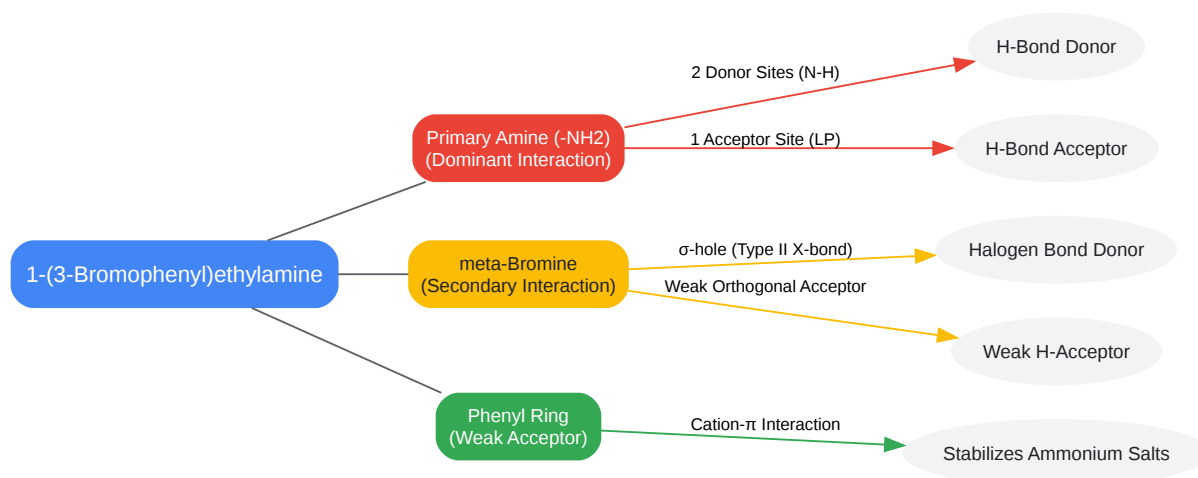
The aromatic ring serves as a weak H-bond acceptor via cation-

or OH-

interactions, particularly relevant when the amine is protonated (ammonium form) in crystal lattices.

Visualization: Interaction Vectors

The following diagram maps the directional H-bond vectors and the σ -hole orientation.



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Figure 1: Functional decomposition of H-bonding and electrostatic interaction sites.

Quantitative Physicochemical Parameters

The following data points are critical for modeling the molecule in silico or designing crystallization experiments.

Parameter	Value (Approx.)	Significance in H-Bonding
H-Bond Donors (HBD)	1 (Lipinski count) / 2 (Physical)	Capable of forming bidentate H-bonds in salt bridges.
H-Bond Acceptors (HBA)	1 (Nitrogen)	Critical for protonation; pKa dictates salt formation.
pKa (Conjugate Acid)	8.8 – 9.0	Lower than typical alkylamines (~10.5) due to inductive withdrawal by Br/Phenyl.
LogP	1.9 – 2.1	Moderate lipophilicity; implies limited water solubility for the neutral base.
Polar Surface Area (PSA)	~26 Å ²	Dominated entirely by the amine group.
Rotatable Bonds	1	Restricted conformational freedom aids in rigid crystal packing.

Note: The pKa value is estimated based on the Hammett equation considering the meta-bromo substituent effect on the benzylamine scaffold.

Supramolecular Utility: Chiral Resolution

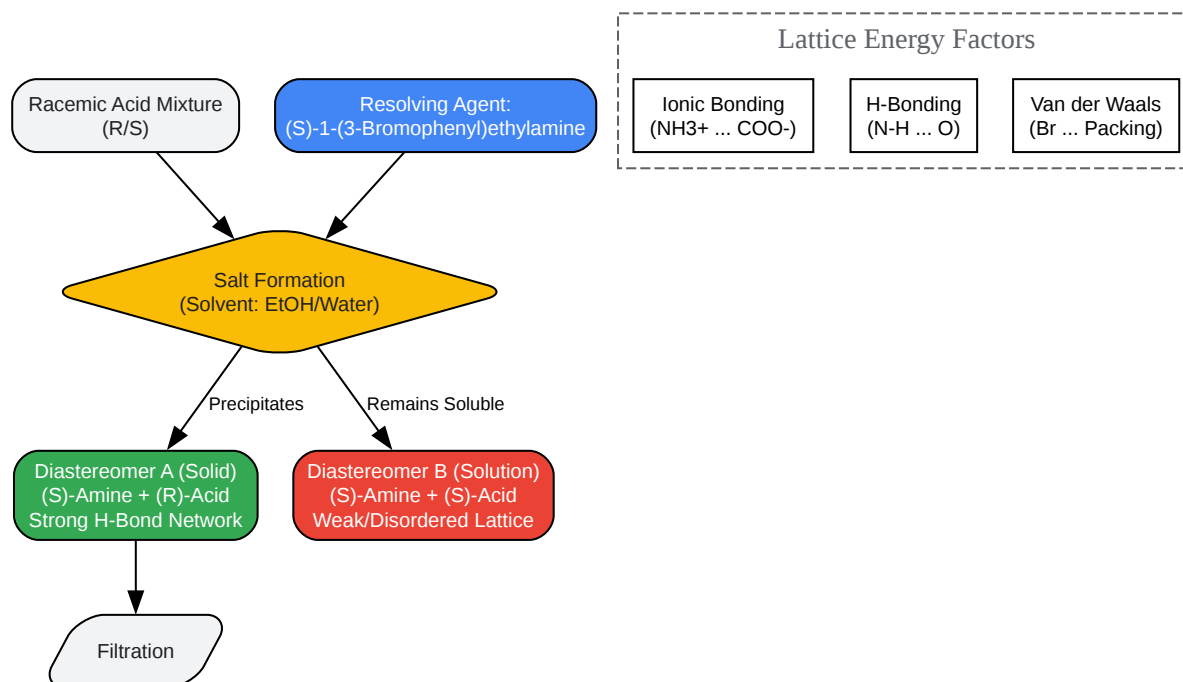
The primary industrial application of 1-(3-Bromophenyl)ethylamine is as a chiral resolving agent. The fidelity of this process depends on the formation of diastereomeric salts with chiral acids (e.g., mandelic acid, tartaric acid).

Mechanism: The "Three-Point" Interaction

For successful resolution, the salt must form a rigid H-bond network that discriminates between enantiomers.

- Ionic Bridge: Proton transfer from Acid (-COOH) to Amine (-NH₂).
- H-Bond Reinforcement: The ammonium hydrogens H-bond back to the carboxylate oxygens.

- Steric Interlock: The 3-Br substituent creates a specific shape complementarity that destabilizes the lattice of the "wrong" diastereomer, enhancing solubility differences.



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Figure 2: Workflow and mechanistic basis for chiral resolution using 1-(3-Bromophenyl)ethylamine.

Experimental Protocols

To validate the H-bonding capacity and pKa for your specific batch, use the following self-validating protocols.

Protocol A: Potentiometric pKa Determination

Objective: Determine the precise ionization constant to optimize salt formation pH.

- Preparation: Dissolve 5 mg of the amine in 20 mL of 0.1 M KCl (ionic strength adjuster). Ensure the solution is slightly acidified (pH ~2) using HCl to start with the fully protonated ammonium species.
- Titration: Titrate with 0.1 M carbonate-free NaOH using an autotitrator.
- Data Capture: Record pH vs. Volume NaOH.
- Analysis: Use the Bjerrum method or Gran plot to identify the equivalence point. The pH at the half-equivalence point corresponds to the pKa.
 - Validation: The curve must show a sharp inflection. If the pKa < 8.5, check for CO₂ contamination or oxidation.

Protocol B: NMR Titration (H-Bond Strength)

Objective: Quantify the association constant (

) with a model acceptor (e.g., DMSO-d₆ or a benzoate derivative).

- Host Solution: Prepare a 10 mM solution of 1-(3-Bromophenyl)ethylamine in a non-polar solvent (e.g., CDCl₃).
- Titrant: Prepare a solution of the H-bond acceptor (e.g., Benzoic acid) in CDCl₃.
- Stepwise Addition: Add aliquots of Titrant to Host.
- Observation: Monitor the chemical shift (of the amine -NH₂ protons. They will shift downfield (higher ppm) as H-bonding increases.
- Calculation: Plot vs. Concentration. Fit to a 1:1 binding isotherm (Benesi-Hildebrand plot) to extract .

Implications for Drug Design[1][5][6]

When incorporating this moiety into a drug candidate (e.g., Calcimimetics or CNS agents):

- Bioisosterism: The 3-Br-phenyl group is a bioisostere for 3-Cl-phenyl or 3-CF₃-phenyl, but with higher lipophilicity and specific -hole capability.
- Membrane Permeability: The primary amine is highly polar. To cross the Blood-Brain Barrier (BBB), the molecule typically requires transient masking (prodrug) or must exist in equilibrium where the neutral species is sufficiently lipophilic (LogP ~2 helps here).
- Selectivity: The H-bond donor capacity of the amine is often critical for binding to Aspartate or Glutamate residues in GPCR binding pockets.

References

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